

# Application Notes and Protocols for the Agricultural Formulation of (+)-Benalaxyl

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## Compound of Interest

Compound Name: (+)-Benalaxyl

Cat. No.: B1667975

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## Introduction

**(+)-Benalaxyl**, also known as Benalaxyl-M, is the dextrorotatory (R)-enantiomer of the phenylamide fungicide benalaxyl. It is a systemic fungicide with protective, curative, and eradicant properties. Its primary mode of action is the disruption of fungal nucleic acid synthesis through the inhibition of RNA polymerase I.<sup>[1]</sup> As the more biologically active isomer, **(+)-Benalaxyl** offers targeted and efficient control of various fungal pathogens, particularly Oomycetes.<sup>[2]</sup>

These application notes provide a comprehensive overview of the formulation of **(+)-Benalaxyl** for agricultural use, including its physicochemical properties, common formulations, and detailed protocols for efficacy testing and residue analysis.

## Physicochemical Properties of (+)-Benalaxyl

A summary of the key physicochemical properties of the active ingredient is presented in Table 1. This data is essential for formulation development, ensuring stability, and predicting environmental fate.

Property	Value	Reference
IUPAC Name	methyl N-(2,6-dimethylphenyl)-N-(phenylacetyl)-D-alaninate	[3]
CAS Registry No.	98243-83-5	[3]
Molecular Formula	C <sub>20</sub> H <sub>23</sub> NO <sub>3</sub>	[1]
Molecular Weight	325.4 g/mol	[1]
Physical State	White crystalline solid	[1]
Melting Point	76.8 °C (Technical active ingredient)	[1]
Relative Density	1.181 g/mL at 20 °C	[1]
FRAC MoA Class	4	[2]

## Formulations for Agricultural Use

**(+)-Benalaxyl** is typically formulated as wettable powders (WP), suspension concentrates (SC), or emulsifiable concentrates (EC) for agricultural applications.[1][2] To broaden the spectrum of activity and manage resistance, it is frequently co-formulated with protectant fungicides such as mancozeb, chlorothalonil, or copper compounds.[1][4] A common and effective combination is a wettable powder containing **(+)-Benalaxyl** and mancozeb.

### Example Formulation: **(+)-Benalaxyl 4% + Mancozeb 65% WP**

This wettable powder formulation combines the systemic activity of **(+)-Benalaxyl** with the multi-site contact action of mancozeb, providing robust control of diseases like downy mildew. [5][6]

Component	Concentration (% w/w)	Function
(+)-Benalaxyl (Benalaxyl-M)	4.00	Systemic Fungicide (Active Ingredient)
Mancozeb	65.00	Contact Fungicide (Active Ingredient)
Wetting and Dispersing Agents	10.00 - 15.00	Facilitate suspension in water
Inert Carrier (e.g., Kaolin, Silica)	Balance to 100	Diluent and carrier

## Application Recommendations

**(+)-Benalaxyl** formulations are effective against a range of fungal diseases in various crops. Table 3 summarizes recommended application rates and target pathogens.

Crop	Target Pathogen	Disease	Formulation Example	Application Rate (Formulation)
Grapes	Plasmopara viticola	Downy Mildew	4% (+)-Benalaxyl + 65% Mancozeb WP	2,750 - 5,500 g/ha
Cucumber	Pseudoperonospora cubensis	Downy Mildew	8% Benalaxyl + 65% Mancozeb WP	2,500 - 3,000 g/ha
Tomatoes	Phytophthora infestans	Late Blight	Various WP/SC formulations	0.24 kg a.i./ha
Potatoes	Phytophthora infestans	Late Blight	Various WP formulations	0.24 - 0.48 kg a.i./ha

## Efficacy Data

The synergistic combination of **(+)-Benalaxyl** and mancozeb has demonstrated high efficacy in controlling downy mildew. Field trials on cucumber with an 8% Benalaxyl + 65% Mancozeb WP

formulation showed significant disease control.[\[7\]](#)

Treatment (g/ha)	Disease Control (%)	Yield Increase (%)	Reference
Benalaxyl 8% + Mancozeb 65% WP @ 2500	84.4	28.3	<a href="#">[7]</a>
Benalaxyl 8% + Mancozeb 65% WP @ 3000	85.4	30.0	<a href="#">[7]</a>

## Dissipation and Residue Data

Understanding the dissipation kinetics and residue levels of **(+)-Benalaxyl** is crucial for establishing pre-harvest intervals (PHIs) and ensuring food safety.

### Dissipation in Grapes

A study on a 4% **(+)-Benalaxyl** + 65% Mancozeb WP formulation applied to grapes showed the following dissipation kinetics:

Active Ingredient	Half-life (T <sub>1/2</sub> ) in days	Reference
(+)-Benalaxyl	2.59 - 2.79	<a href="#">[5]</a>
Mancozeb	3.86 - 4.93	<a href="#">[5]</a>

### Residue Levels in Crops

Supervised trials have determined the residue levels of benalaxyl in various crops.

Crop	Formulation	Application Rate (kg a.i./ha)	PHI (days)	Residue Range (mg/kg)	Reference
Grapes	WP	Not specified	7	0.055 - 0.17	[8]
Tomatoes	WP	0.24	7	< 0.1	[8]

## Experimental Protocols

### Protocol 1: Evaluation of Fungicidal Efficacy against Downy Mildew (*Plasmopara viticola*) in Grapes

Objective: To assess the in-field efficacy of a **(+)-Benalaxyl** formulation in controlling grape downy mildew.

Materials:

- Grape vines susceptible to downy mildew.
- **(+)-Benalaxyl** formulation (e.g., 4% **(+)-Benalaxyl** + 65% Mancozeb WP).
- Knapsack sprayer.
- Water.
- Control (untreated) and standard fungicide plots.
- Disease assessment scale (e.g., 0-9 scale).

Methodology:

- Trial Setup: Establish a randomized complete block design with a minimum of three replications per treatment. Each plot should contain a specified number of vines.
- Inoculum: Rely on natural infection or, for more controlled studies, prepare a sporangial suspension of *Plasmopara viticola* for artificial inoculation.

- Fungicide Application:
  - Prepare the spray solution by suspending the required amount of the **(+)-Benalaxyl** formulation in water according to the manufacturer's recommendations and the target application rate (e.g., 2,750 g/ha).[\[5\]](#)
  - Apply the fungicide as a foliar spray, ensuring thorough coverage of the vines.[\[1\]](#)
  - The first application should be initiated upon the first appearance of disease symptoms or based on a predictive model.[\[9\]](#)
  - Subsequent applications should be made at 7-day intervals for a total of three applications.[\[9\]](#)
- Disease Assessment:
  - Assess disease severity on leaves and bunches at regular intervals after the final application.
  - Calculate the Percent Disease Index (PDI) using a standardized formula.
  - Determine the Area Under the Disease Progress Curve (AUDPC) to evaluate the overall disease development.[\[9\]](#)
- Data Analysis: Statistically analyze the PDI and AUDPC data to determine the significance of differences between treatments.

## Protocol 2: Determination of (+)-Benalaxyl Residues in Grapes by Gas Chromatography

Objective: To quantify the residue of **(+)-Benalaxyl** in grape samples following field application.

Materials:

- Grape samples from treated and control plots.
- Homogenizer.

- Centrifuge.
- Solid-Phase Extraction (SPE) cartridges (e.g., Graphitized Carbon Black/Primary Secondary Amine - GCB/PSA).[\[10\]](#)
- Extraction solvents: Acetone, n-hexane, ethyl acetate.[\[10\]](#)
- Elution solvent: Acetonitrile:toluene (3:1, v/v).[\[10\]](#)
- Gas chromatograph with a Nitrogen-Phosphorus Detector (GC-NPD) or an Ion Trap Mass Spectrometer (GC-ITMS).[\[8\]](#)[\[10\]](#)
- **(+)-Benalaxyl** analytical standard.

#### Methodology:

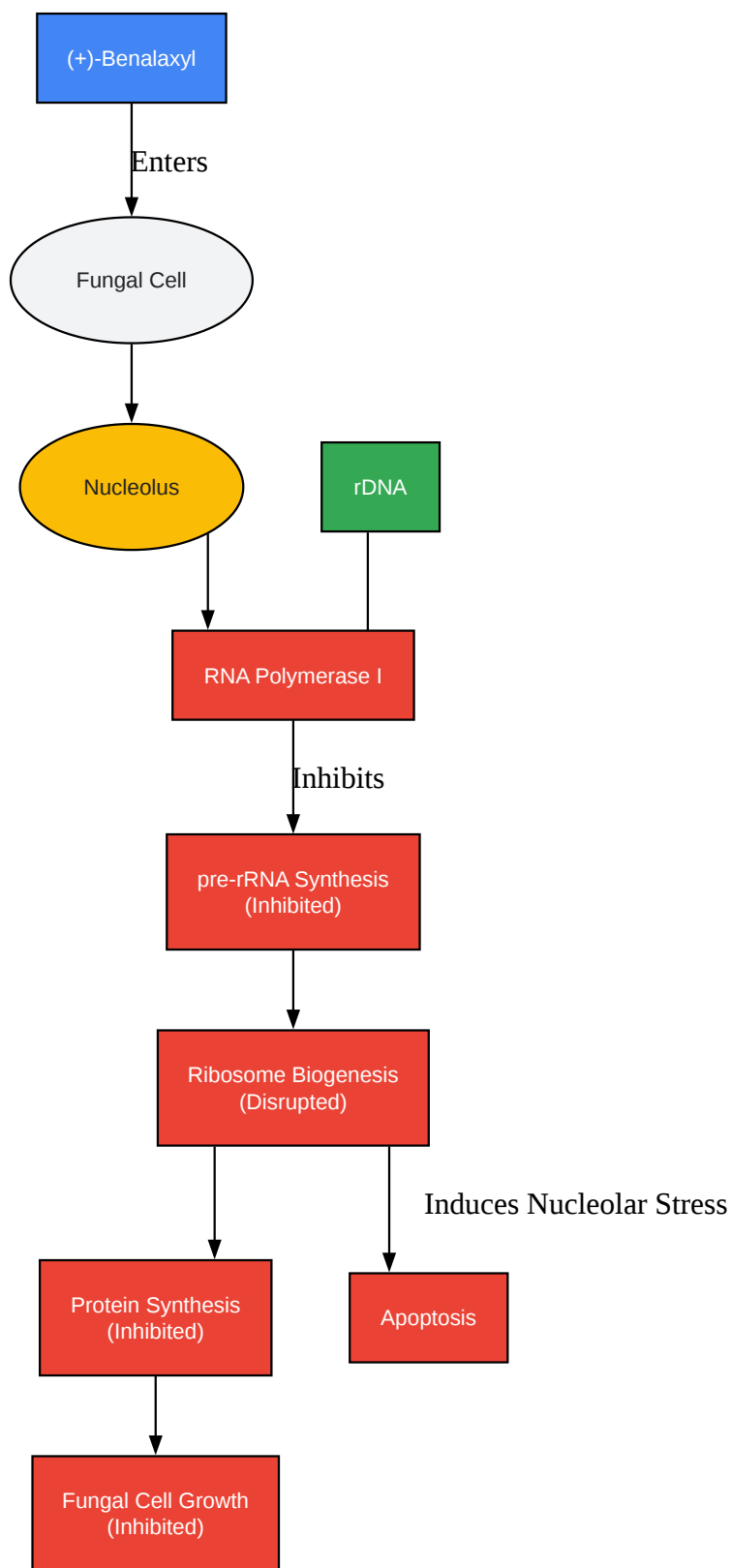
- Sample Preparation:
  - Homogenize a representative sample of grapes.
  - Weigh a subsample (e.g., 10 g) into a centrifuge tube.
- Extraction:
  - Add acetone and homogenize further.
  - Partition the extract with n-hexane.[\[8\]](#)
  - Alternatively, extract with ethyl acetate:hexane (1:1, v/v).[\[10\]](#)
  - Centrifuge and collect the organic phase.
- Clean-up:
  - Pass the extract through a GCB/PSA SPE cartridge.
  - Elute the analyte with acetonitrile:toluene.[\[10\]](#)
  - Evaporate the eluate to near dryness and reconstitute in a suitable solvent for injection.

- GC Analysis:
  - Inject the prepared sample into the GC-NPD or GC-ITMS system.
  - Use a suitable capillary column for separation.
  - Quantify the **(+)-Benalaxyl** concentration by comparing the peak area to a calibration curve prepared from the analytical standard.
  - The Limit of Quantification (LOQ) for this method can be as low as 0.01-0.02 mg/kg.[8][10]

## Visualizations

### Signaling Pathway of (+)-Benalaxyl Action

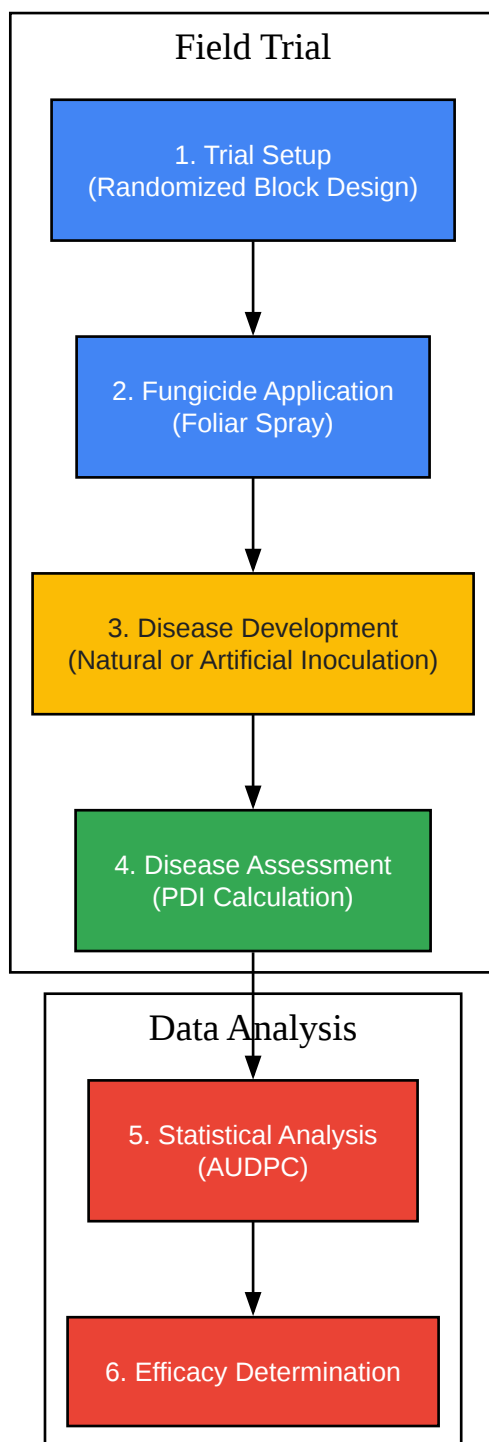




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Caption: Mechanism of action of **(+)-Benalaxyl** in a fungal cell.

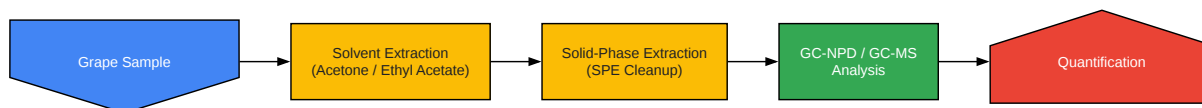
## Experimental Workflow for Efficacy Testing



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Caption: Workflow for evaluating the fungicidal efficacy of **(+)-Benalaxyl**.

## Logical Relationship for Residue Analysis



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Caption: Key steps in the residue analysis of **(+)-Benalaxyl** in crops.

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